

An In-depth Technical Guide to 2,2'-Dinitrobibenzyl (CAS: 16968-19-7)

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Compound of Interest

Compound Name: 2,2'-Dinitrobibenzyl

Cat. No.: B146402

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This technical guide provides a comprehensive overview of the core properties, synthesis, and analytical characterization of **2,2'-Dinitrobibenzyl**, a key intermediate in pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Physicochemical Properties

2,2'-Dinitrobibenzyl is a yellow crystalline solid at room temperature.^[1] It is sparingly soluble in water but shows solubility in organic solvents such as ethanol and acetone.^[1] Key physicochemical data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄	[1][2]
Molecular Weight	272.26 g/mol	[2]
CAS Number	16968-19-7	[1]
Melting Point	121-122 °C	[3][4]
Boiling Point (Predicted)	391.6 ± 22.0 °C at 760 mmHg	[2][3]
Density (Experimental)	1.452 g/cm ³	[5]
Appearance	Light yellow powder/White to Orange to Green powder to crystal	[1][6]

Spectroscopic Data

The structural identity of **2,2'-Dinitrobibenzyl** is well-characterized by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
^1H	CDCl_3	7.96	dd	8.2, 1.2	H-3
7.54	pseudo t	H-5			
7.42	dd	7.7, 1.3	H-6		
7.38	pseudo t	H-4			
3.25	s	CH_2			
^{13}C	CDCl_3	149.37			
136.01					
133.30					
132.49					
127.56					
124.84					
34.44					

Source:[4]

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of **2,2'-Dinitrobibenzyl** shows characteristic fragmentation patterns.

m/z	Relative Intensity (%)	Assignment
273	1	[M+H] ⁺
255	8	
237	9	
178	21	
136	100	
120	70	
92	85	

Source:[4]

Infrared (IR) Spectroscopy

Key IR absorption bands are observed at: 2962, 2854, 2343, 1608, 1576, 1509, 1443, 1344, 1310, 1262, 1201, 1164, 1126, 1073, 1041, 959, 859, 787, 749, 704, 666, 567, 531, 421 cm⁻¹.
[4]

X-ray Crystallography

Single-crystal X-ray diffraction analysis has provided detailed insights into the three-dimensional structure of **2,2'-Dinitrobibenzyl**.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2/c
Unit Cell Dimensions	a = 7.5678 (8) Å b = 14.4964 (16) Å c = 5.9874 (5) Å β = 108.607 (6)°
Volume	622.52 (11) Å ³
Z	2

Source:[5]

In the solid state, the molecule possesses an inversion center at the midpoint of the ethylene bridge.[5] The nitro group is inclined at an angle of 33.2° to the plane of the phenyl ring.[5]

Synthesis and Reactivity

2,2'-Dinitrobibenzyl is primarily synthesized via the oxidative coupling of 2-nitrotoluene. It serves as a crucial intermediate in the synthesis of the antiepileptic drug Carbamazepine.[2][7]

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